

Technical Guide: Certificate of Analysis for Betamethasone-d5

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Compound of Interest

Compound Name: Betamethasone-d5-1

Cat. No.: B15144148

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This technical guide provides a comprehensive overview of the quality control and analysis of Betamethasone-d5, a deuterated analog of Betamethasone used as an internal standard in pharmacokinetic and metabolic studies. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the material's specifications, analytical methodologies, and a typical quality control workflow.

Product Information

Betamethasone-d5 is a synthetic glucocorticoid, and its deuterated form is crucial for accurate quantification in biological matrices.

Identifier	Value
Analyte Name	Betamethasone-d5
Product Code	TRC-B327002[1][2]
CAS Number	Not available for deuterated form
Unlabeled CAS Number	378-44-9[2][3]
Molecular Formula	C ₂₂ H ₂₄ D ₅ FO ₅ [3]
Molecular Weight	397.49
SIL Type	Deuterium

Physicochemical Properties

The following table summarizes the key physicochemical properties of Betamethasone-d5.

Property	Specification
Appearance	Neat
Storage Temperature	-20°C
IUPAC Name	(8S,9R,10S,11S,13S,14S,16S,17R)-4,6,6-trideuterio-17-(2,2-dideuterio-2-hydroxyacetyl)-9-fluoro-11,17-dihydroxy-10,13,16-trimethyl-8,11,12,14,15,16-hexahydro-7H-cyclopenta[a]phenanthren-3-one
InChI	InChI=1S/C22H29FO5/c1-12-8-16-15-5-4-13-9-14(25)6-7-19(13,2)21(15,23)17(26)10-20(16,3)22(12,28)18(27)11-24/h6-7,9,12,15-17,24,26,28H,4-5,8,10-11H2,1-3H3/t12-,15-,16-,17-,19-,20-,21-,22-/m0/s1/i4D2,9D,11D2

Quality Control Specifications

The quality of Betamethasone-d5 is ensured through rigorous testing. The primary analytical technique for purity assessment is High-Performance Liquid Chromatography (HPLC).

Test	Specification	Method
Purity	>95%	HPLC

Experimental Protocols

Detailed methodologies for the key analytical procedures are provided below.

4.1. High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is a gradient reversed-phase HPLC procedure developed for the analysis of betamethasone dipropionate and its related substances, which can be adapted for Betamethasone-d5.

- Instrumentation: HPLC system with a PDA/UV detector.
- Column: Altima C18, 250 x 4.6 mm, 5 μ m.
- Mobile Phase A: A mixture of water, tetrahydrofuran, and acetonitrile (90:4:6 v/v/v).
- Mobile Phase B: A mixture of acetonitrile, tetrahydrofuran, water, and methanol (74:2:4:20 v/v/v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 50°C.
- Detection Wavelength: 240 nm.
- Injection Volume: 20 μ L.
- Standard Preparation: A standard stock solution of the reference standard is prepared at a concentration of 100 μ g/mL in a diluent consisting of a water and acetonitrile mixture (20:80 v/v).
- Sample Preparation: An accurately weighed amount of the Betamethasone-d5 sample is dissolved in the diluent to achieve a similar concentration to the standard preparation.

4.2. UV-Visible Spectrophotometry

This method is suitable for the quantitative determination of Betamethasone.

- Instrumentation: UV-Visible Spectrophotometer.
- Solvent: Sulphuric acid.
- Wavelength of Maximum Absorbance (λ_{max}): 234 nm.

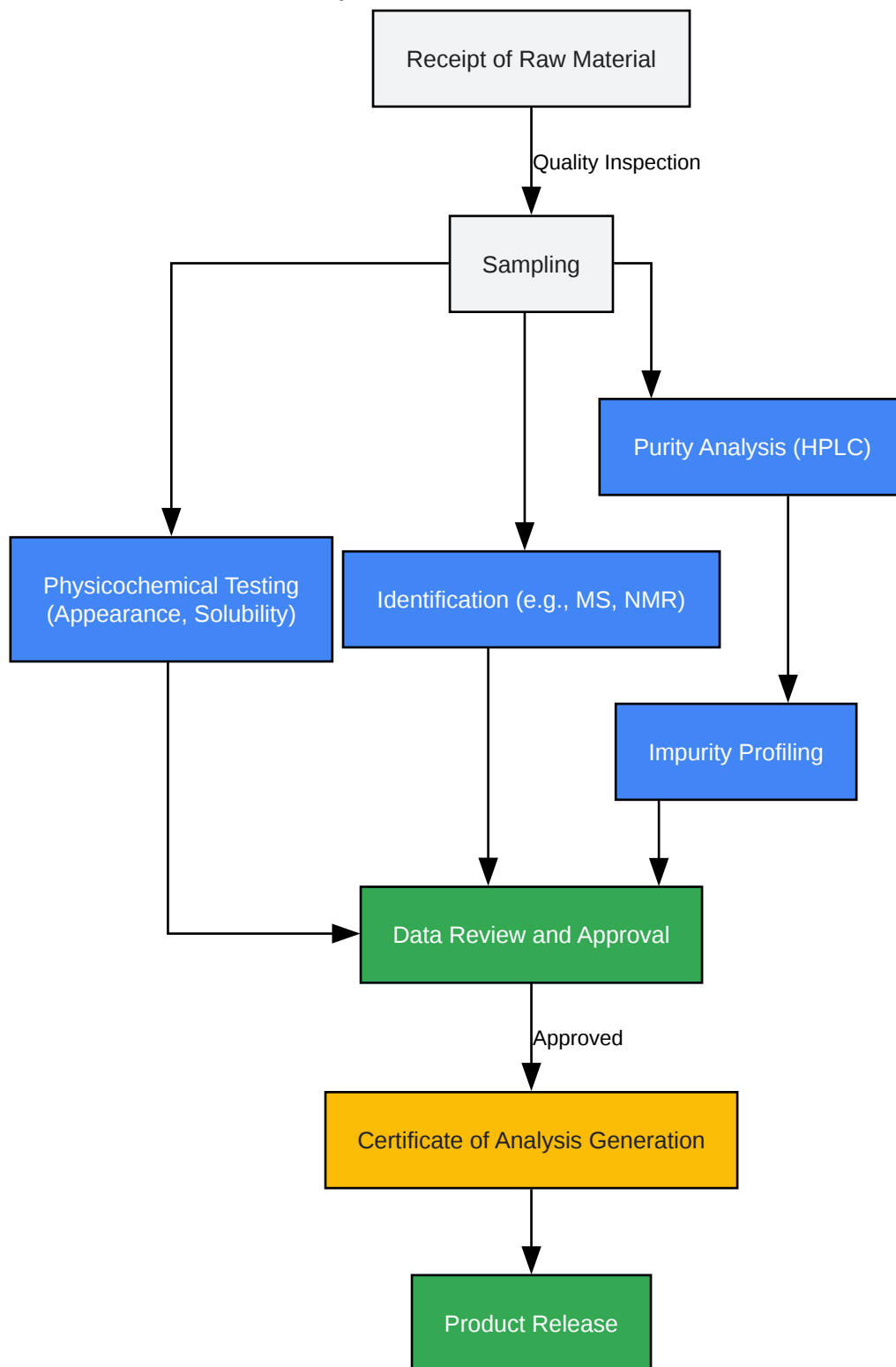
- Concentration Range: 5-30 µg/mL.
- Procedure: A stock solution of the sample is prepared and diluted to fall within the linear concentration range. The absorbance is measured at 234 nm.

Workflow and Signaling Pathway Diagrams

5.1. Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a pharmaceutical reference standard like Betamethasone-d5.

Certificate of Analysis Workflow for Betamethasone-d5

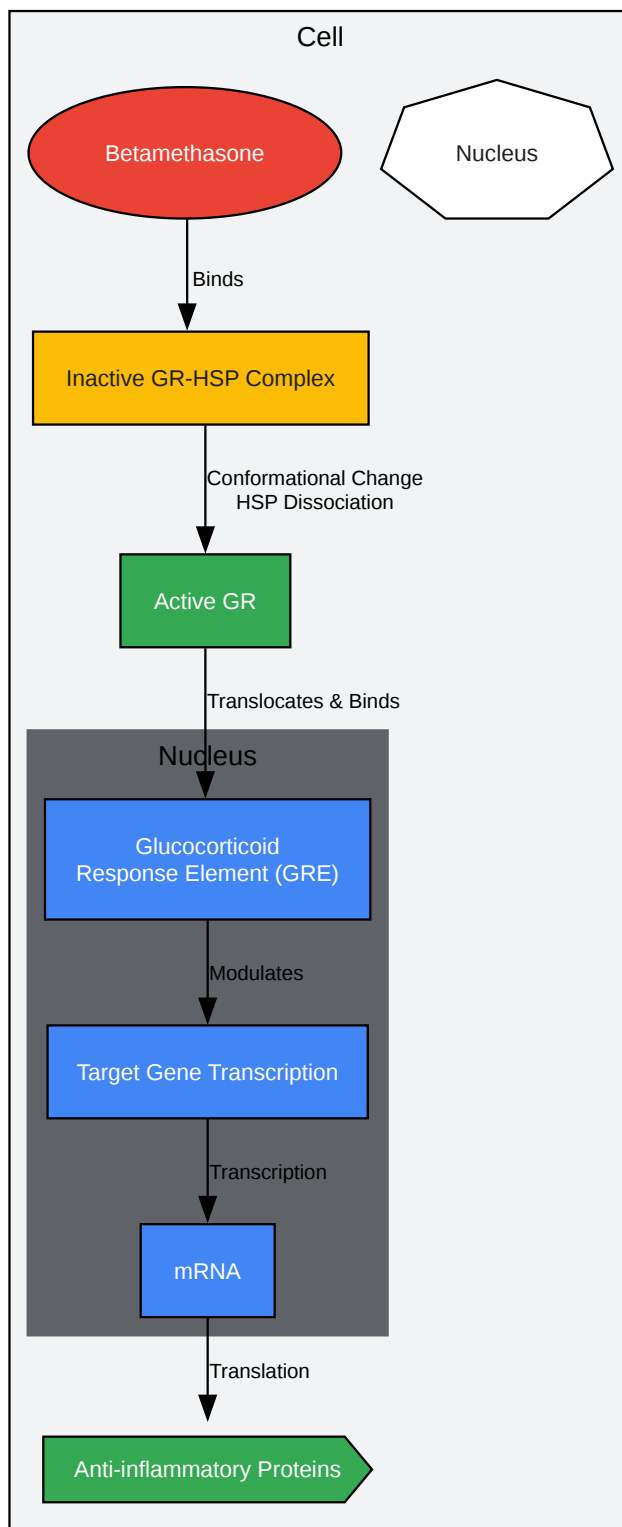
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Caption: Workflow for generating a Certificate of Analysis.

5.2. Glucocorticoid Receptor Signaling Pathway

Betamethasone exerts its anti-inflammatory effects through the glucocorticoid receptor signaling pathway.

Simplified Glucocorticoid Receptor Signaling Pathway

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